

Essential Safety and Operational Guide for 2-Bromo-3-methylbenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-3-methylbenzonitrile

Cat. No.: B1283678

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-3-methylbenzonitrile**. Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Chemical and Physical Properties

Property	Value
CAS Number	263159-64-4
Molecular Formula	C ₈ H ₆ BrN
Molecular Weight	196.04 g/mol
Appearance	White to off-white powder
Melting Point	67-71 °C

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-3-methylbenzonitrile is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is crucial to use appropriate PPE to minimize risk.

Hazard Summary:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1][3]

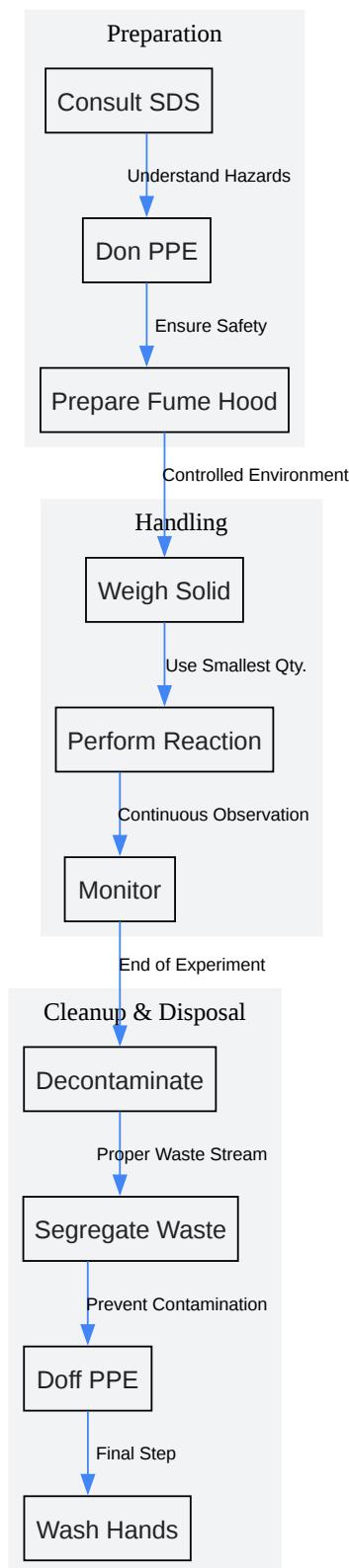
Recommended Personal Protective Equipment:

Protection Level	Equipment	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile gloves are suitable for splash protection but should be replaced immediately upon contact. For prolonged handling, consider gloves with higher resistance to halogenated aromatic compounds, such as Viton™ or butyl rubber. Always consult the glove manufacturer's chemical resistance data.
Eye Protection	Safety glasses with side shields or chemical safety goggles	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. ^[2] A face shield may be necessary for splash-prone activities.
Respiratory Protection	NIOSH-approved respirator	A dust mask (e.g., N95) is recommended for handling the powder. ^[4] If engineering controls are insufficient, a respirator with an organic vapor cartridge and a particulate pre-filter is advised.
Body Protection	Laboratory coat, long pants, and closed-toe shoes	A chemically resistant apron or coveralls should be worn for larger quantities or when there is a significant risk of splashing.

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is paramount when handling **2-Bromo-3-methylbenzonitrile** to ensure personnel safety and prevent contamination.

Workflow for Handling 2-Bromo-3-methylbenzonitrile:

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A procedural workflow for the safe handling of **2-Bromo-3-methylbenzonitrile**.

Step-by-Step Handling Procedures:

- Engineering Controls: All work with **2-Bromo-3-methylbenzonitrile**, including weighing and transferring, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[5]
- Avoiding Dust Formation: Handle the solid material carefully to avoid generating dust. Use a spatula for transfers and weigh the material on a tared weigh boat within the fume hood.
- Preventing Contact: Avoid direct contact with the skin, eyes, and clothing.[5] Ensure that your PPE is intact and worn correctly throughout the procedure.
- Maintaining a Clean Workspace: Keep the work area tidy and free of clutter. Protect surfaces with disposable bench liners.

Emergency Procedures

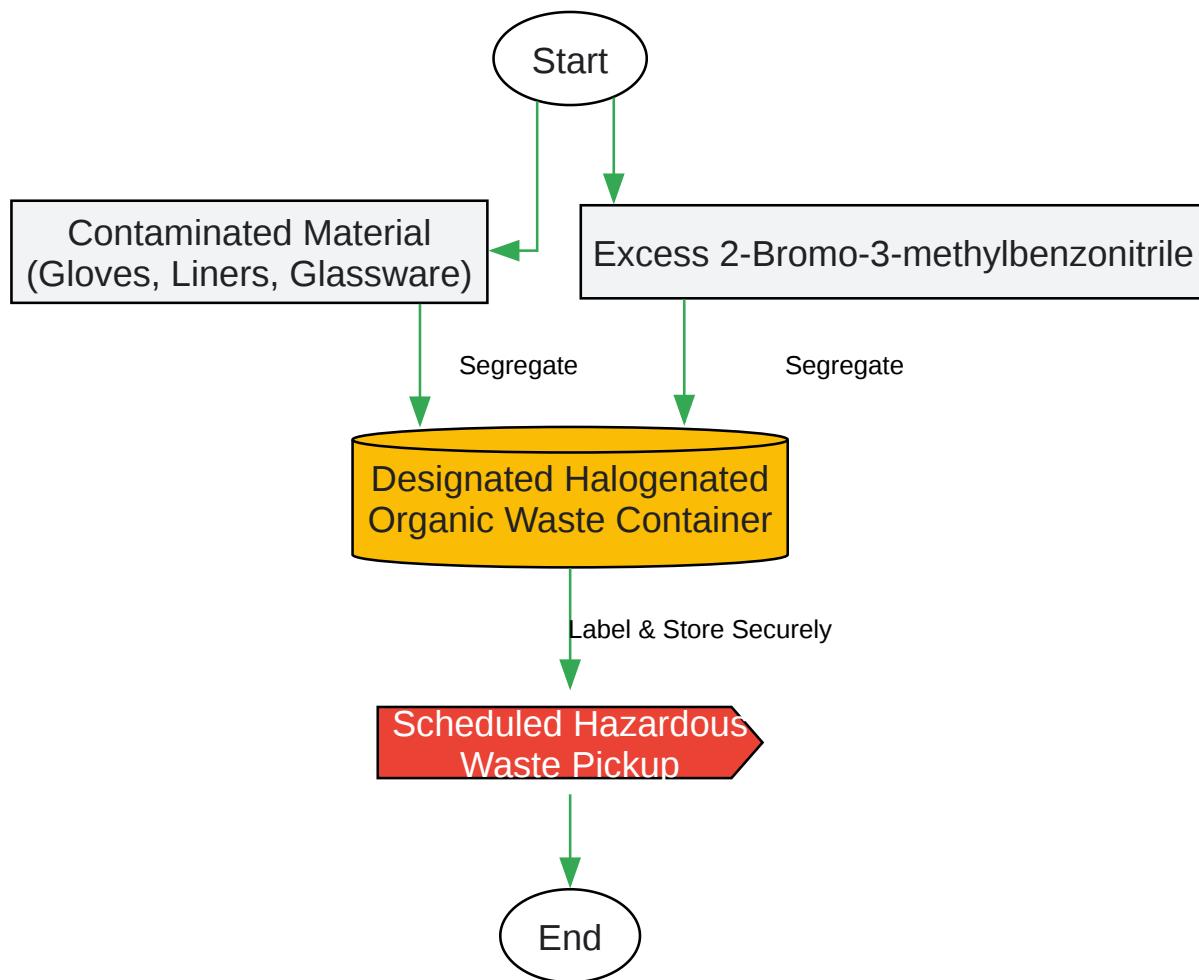
Immediate and appropriate action is critical in the event of an emergency.

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.
Spill	For a small spill of the solid, carefully cover it with a damp paper towel to avoid raising dust. Then, gently scoop the material into a labeled, sealable container for hazardous waste. For a large spill, evacuate the area and contact your institution's emergency response team. [5]

Waste Disposal Plan

Proper disposal of **2-Bromo-3-methylbenzonitrile** and associated contaminated materials is essential to prevent environmental contamination and comply with regulations.

Waste Segregation and Disposal Workflow:



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A clear disposal workflow for **2-Bromo-3-methylbenzonitrile** waste.

Disposal Procedures:

- Waste Classification: **2-Bromo-3-methylbenzonitrile** is a halogenated organic compound and must be disposed of as such. Do not mix it with non-halogenated chemical waste.[2][4]
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("2-Bromo-3-methylbenzonitrile"), and the associated hazards (Toxic, Irritant).
- Solid Waste: Dispose of contaminated solid materials, such as gloves, weigh boats, and bench liners, in a designated container for halogenated solid waste.

- Liquid Waste: If the compound is dissolved in a solvent, the resulting solution should be collected in a container for halogenated liquid waste. Ensure the container is compatible with the solvent used.
- Empty Containers: "Empty" containers that held **2-Bromo-3-methylbenzonitrile** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as halogenated liquid waste.^[6] After rinsing, the container can be disposed of according to your institution's guidelines for decontaminated glassware or plastic.
- Storage: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, while awaiting pickup by your institution's environmental health and safety department.^[4]

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